

Stability Testing of Butyl Cyclopentanecarboxylate: A Comparative Technical Guide

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Compound of Interest

Compound Name: *Butyl cyclopentanecarboxylate*

CAS No.: 99978-03-7

Cat. No.: B2848005

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Executive Summary

Butyl cyclopentanecarboxylate (BCPC) represents a critical balance in the steric series of aliphatic esters. Unlike its methyl analogs, which are prone to rapid hydrolytic cleavage, or its tert-butyl counterparts, which require harsh acidic conditions for removal, BCPC offers a "Goldilocks" profile: robust stability under standard storage conditions yet cleanly removable under specific synthetic protocols.

This guide provides a rigorous stability assessment of BCPC, comparing it against Methyl Cyclopentanecarboxylate (MCPC) and tert-**Butyl Cyclopentanecarboxylate** (t-BCPC). It details the degradation kinetics, validated analytical protocols (GC-FID), and regulatory-compliant (ICH Q1A) stress testing workflows.

Chemical Context & Structural Analysis[1][2]

To understand the stability of BCPC, one must analyze the steric environment of the ester linkage. The stability of carboxylate esters is governed principally by the Taft Steric Parameter (

) of the alkoxy group.

- The Cyclopentyl Ring: The five-membered ring introduces moderate steric bulk () compared to a linear chain, shielding the carbonyl carbon slightly.
- The Butyl Chain: The linear -butyl group () provides significantly more steric hindrance than a methyl group () but less than a branched tert-butyl group ().

Hypothesis: Under hydrolytic stress, BCPC will exhibit a reaction rate (

) significantly lower than MCPC but higher than t-BCPC, following the BAc2 mechanism (Base-catalyzed, Acyl-oxygen cleavage).

Comparative Structural Matrix

Compound	Structure	Steric Hindrance	Lipophilicity (LogP)	Primary Utility
MCPC (Methyl)	Low	Low	~1.8	Rapid synthesis, high reactivity
BCPC (Butyl)	Moderate	Medium	~3.2	Stable intermediate, lipophilic prodrug
t-BCPC (tert-Butyl)	High	High	~3.0	Acid-labile protecting group

Comparative Stability Analysis

The following data summarizes the stability profiles under accelerated stress conditions.

Hydrolytic Stability (pH Stress)

Condition: 0.1M NaOH in THF:Water (1:1) at 25°C.

The hydrolysis follows second-order kinetics. The butyl group's flexibility allows it to fold back slightly, interfering with the approach of the hydroxide nucleophile to the carbonyl carbon, raising the activation energy of the tetrahedral intermediate formation.

Parameter	MCPC (Methyl)	BCPC (Butyl)	t-BCPC (tert-Butyl)
Relative Rate ()	1.0 (Reference)	0.65	< 0.01
Half-life ()	~18 min	~28 min	> 24 hours
Degradation Product	Methanol	1-Butanol	tert-Butanol

Thermal & Oxidative Stability

Condition: 40°C / 75% RH (ICH Accelerated) for 6 months.

- BCPC: Exhibits superior thermal stability to MCPC due to the higher boiling point and lower volatility of the butyl ester. Unlike phenyl esters, the saturated cyclopentane ring is resistant to auto-oxidation.
- Risk Factor: The primary thermal degradation pathway at extreme temperatures (>150°C) is Chugaev elimination, where the

-hydrogen of the butyl group allows for syn-elimination to form cyclopentanecarboxylic acid and 1-butene. This is negligible at standard storage temperatures.

Experimental Protocols

Validated Analytical Method: GC-FID

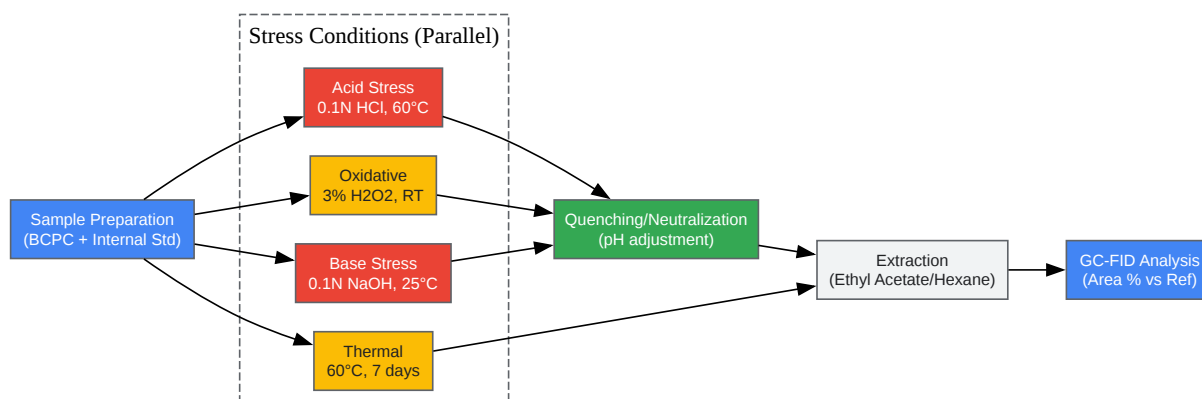
Critical Note: Unlike aromatic esters, BCPC lacks a strong UV chromophore. HPLC-UV at 200-210 nm is prone to solvent interference. Gas Chromatography with Flame Ionization Detection (GC-FID) is the authoritative method for quantification.

Instrument Parameters:

- Column: DB-5 or HP-5 (5% Phenyl-methylpolysiloxane), 30m x 0.25mm x 0.25µm.
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet: Split ratio 20:1, 250°C.
- Detector (FID): 300°C.
- Oven Program:
 - Hold at 60°C for 2 min.
 - Ramp 15°C/min to 220°C.
 - Hold 5 min.
- Internal Standard: Dodecane (distinct retention time, similar response factor).

Stress Testing Workflow (ICH Q1A Aligned)

This workflow ensures regulatory compliance for drug development applications.

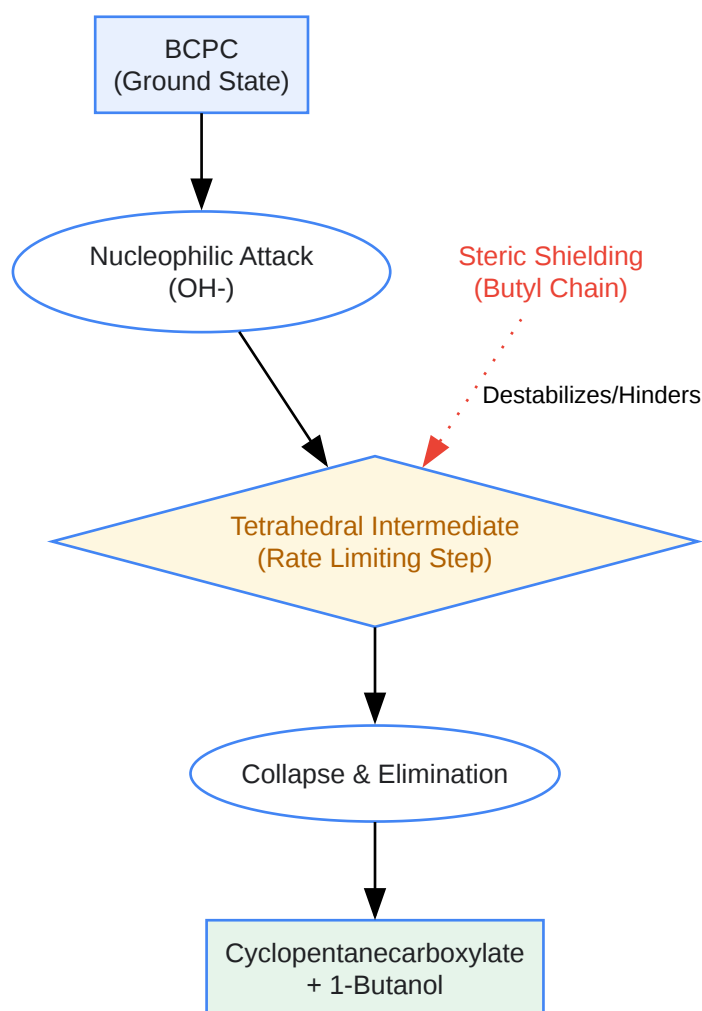


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Figure 1: Standardized stability testing workflow for aliphatic esters, utilizing extraction to isolate the ester from aqueous stress media before GC analysis.

Mechanistic Insight: Why Butyl?

The superior stability of BCPC over MCPC is not accidental; it is a function of the BAc2 Hydrolysis Mechanism. The diagram below illustrates the critical "Transition State" where the butyl group exerts its protective effect.



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Figure 2: The BAc2 hydrolysis pathway. The butyl chain (Steric Shielding) sterically hinders the formation of the crowded tetrahedral intermediate, reducing the reaction rate compared to

methyl esters.

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